

Safeguarding Your Research: A Comprehensive Guide to Handling 10-Formylfolic Acid-d4

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Compound of Interest

Compound Name: 10-Formylfolic acid-d4

Cat. No.: B563110

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of **10-Formylfolic acid-d4**.

This guide provides a detailed overview of the necessary personal protective equipment (PPE), handling procedures, and disposal protocols for **10-Formylfolic acid-d4**. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

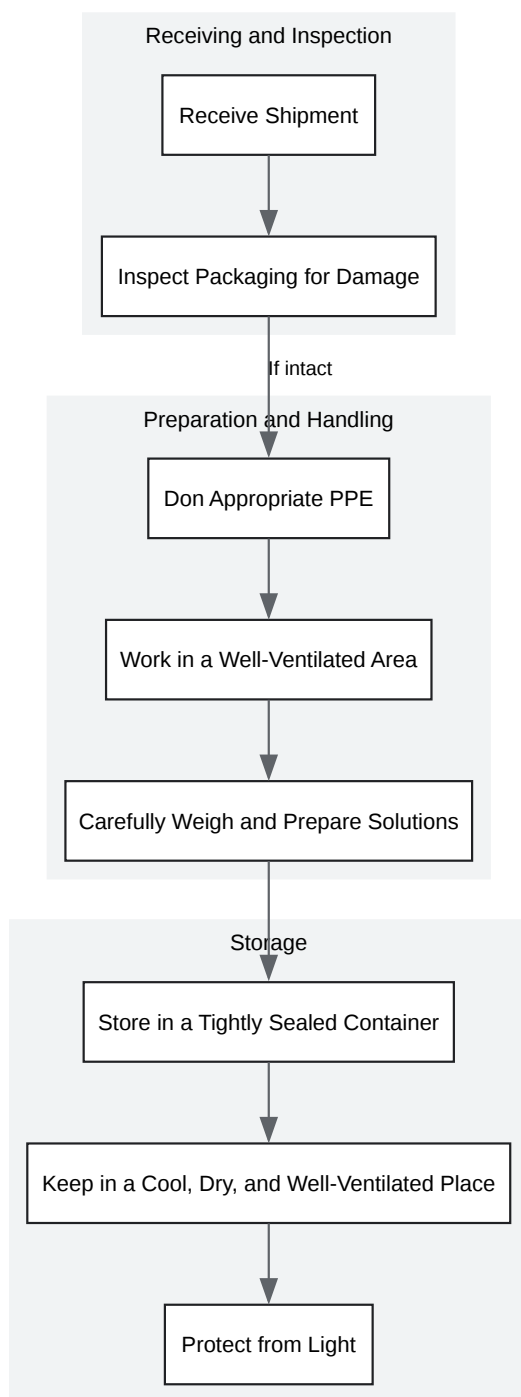
When handling **10-Formylfolic acid-d4**, which may cause allergic skin reactions or respiratory difficulties upon inhalation, a comprehensive PPE strategy is mandatory.^[1] The following table summarizes the required equipment.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. [2]
Skin Protection	Chemical-resistant Gloves	Nitrile or other appropriate material. Inspect for tears or holes before use.
Laboratory Coat	Long-sleeved to prevent skin exposure.	
Respiratory Protection	Air-purifying Respirator	Recommended, especially when handling the powder form to avoid dust inhalation. [1] [3]

Operational Plan: Step-by-Step Handling Protocol

Proper handling of **10-Formylfolic acid-d4** is critical to prevent contamination and ensure user safety. The following workflow outlines the key steps from receiving to storage.

Workflow for Handling 10-Formylfolic Acid-d4



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Caption: A step-by-step workflow for the safe handling of **10-Formylfolic acid-d4**.

Experimental Protocol for Safe Handling:

- Receiving and Inspection:
 - Upon receipt, visually inspect the outer packaging for any signs of damage or leakage.
 - If the packaging is compromised, do not open it. Follow your institution's protocol for damaged chemical shipments.
- Preparation and Handling:
 - Before handling, ensure you are in a well-ventilated laboratory space, preferably within a chemical fume hood.[3]
 - Put on all required PPE as detailed in the table above. This includes safety glasses, a lab coat, and chemical-resistant gloves.[3] For handling the solid form, a respirator is recommended to avoid inhaling dust.[1][3]
 - When weighing the compound, use a spatula and handle it gently to minimize dust generation.[2]
 - If preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Storage:
 - After use, ensure the container is tightly sealed to prevent exposure to air and moisture.[2]
 - Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizing agents.[2]
 - The compound is light-sensitive and should be protected from direct sunlight.[2] Long-term storage in a refrigerator (2-8°C) is recommended.[4]

Disposal Plan

Proper disposal of **10-Formylfolic acid-d4** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused 10-Formylfolic acid-d4	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
Contaminated Materials (e.g., gloves, wipes)	Place in a sealed, labeled bag and dispose of as chemical waste.
Empty Containers	Triple rinse with a suitable solvent. The rinsate should be collected and treated as hazardous waste. Dispose of the rinsed container according to institutional guidelines.

Disposal Protocol:

- Segregation: Keep **10-Formylfolic acid-d4** waste separate from other chemical waste streams unless otherwise instructed by your institution's environmental health and safety (EHS) department.
- Labeling: Clearly label all waste containers with the chemical name and associated hazards.
- Collection: Arrange for waste collection through your institution's EHS-approved hazardous waste disposal service.[3]

By adhering to these safety and logistical guidelines, researchers can minimize risks and ensure the safe and effective use of **10-Formylfolic acid-d4** in their work. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) for the most detailed and up-to-date information.

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References

- 1. 10-Formylfolic acid | C₂₀H₁₉N₇O₇ | CID 135405023 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. echemi.com [echemi.com]
- 4. clearsynth.com [clearsynth.com]
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